

(S)-(Tetrahydrofuran-2-YL)methanol molecular weight and formula

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Compound of Interest

Compound Name: (S)-(Tetrahydrofuran-2-YL)methanol

Cat. No.: B108370

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In-depth Technical Guide: (S)-(Tetrahydrofuran-2-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **(S)-(Tetrahydrofuran-2-YL)methanol**, a key chiral building block in organic synthesis.

Chemical Identity and Properties

(S)-(Tetrahydrofuran-2-YL)methanol is an organic compound featuring a tetrahydrofuran ring substituted at the 2-position with a hydroxymethyl group.^[1] The "(S)" designation indicates a specific stereochemistry at the chiral center, which is crucial for its application in the synthesis of enantiomerically pure compounds for pharmaceuticals, such as antiviral and anticancer agents.^[2] This colorless liquid serves as a specialty solvent and a vital intermediate in the production of complex organic molecules and fine chemicals.^{[1][2]}

Quantitative Physicochemical Data

The fundamental molecular properties of **(S)-(Tetrahydrofuran-2-YL)methanol** are summarized below.

Property	Value
Molecular Formula	C ₅ H ₁₀ O ₂
Molecular Weight	102.13 g/mol
Density	1.038 g/cm ³
Boiling Point	176.8°C at 760 mmHg

[Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)]

Structural and Registration Information

For unambiguous identification in research and procurement, the following identifiers are used.

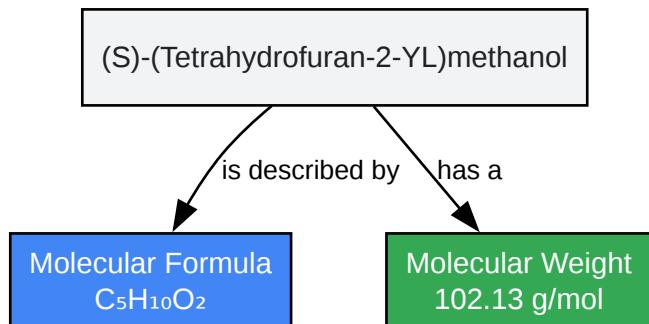
Identifier Type	Value
IUPAC Name	[(2S)-oxolan-2-yl]methanol
CAS Number	57203-01-7
InChI	InChI=1S/C5H10O2/c6-4-5-2-1-3-7-5/h5-6H,1-4H2/t5-/m0/s1
SMILES	C1CC(OC1)CO

[Sources:[\[3\]](#)[\[4\]](#)]

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common name and its core molecular identifiers.

Identifier Relationship for (S)-(Tetrahydrofuran-2-YL)methanol

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Caption: Relationship between compound name and its molecular properties.

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References

- 1. Tetrahydrofurfuryl alcohol - Wikipedia [en.wikipedia.org]
- 2. (S)-(Tetrahydrofuran-2-yl)methanol [myskinrecipes.com]
- 3. (S)-(Tetrahydrofuran-2-YL)methanol (57203-01-7) for sale [vulcanchem.com]
- 4. (2S)-(+)-2-(Hydroxymethyl)tetrahydrofuran | C5H10O2 | CID 637528 - PubChem [pubchem.ncbi.nlm.nih.gov]
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